

# Bioaccumulation potential of Profenofos in the food chain

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## Compound of Interest

Compound Name: Profenofos

Cat. No.: B10824973

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An In-depth Technical Guide on the Bioaccumulation Potential of **Profenofos** in the Food Chain

## Introduction

**Profenofos** (O-(4-bromo-2-chlorophenyl) O-ethyl S-propyl phosphorothioate) is a broad-spectrum organophosphate insecticide and acaricide used to control a wide range of pests on crops such as cotton, maize, and vegetables.[1][2][3] Classified as a moderately hazardous compound (Toxicity Class II) by the World Health Organization, its application in agriculture leads to its dissemination into the environment, including soil and aquatic ecosystems.[1][4] Due to its chemical properties and persistence under certain conditions, **Profenofos** poses a risk of bioaccumulation and potential biomagnification through the food chain, endangering non-target organisms and potentially human health.[4][5][6]

This technical guide provides a comprehensive overview of the bioaccumulation potential of **Profenofos**. It synthesizes quantitative data from various studies, details relevant experimental protocols for its assessment, and visualizes key pathways and processes. The content is intended for researchers, environmental scientists, and toxicology professionals.

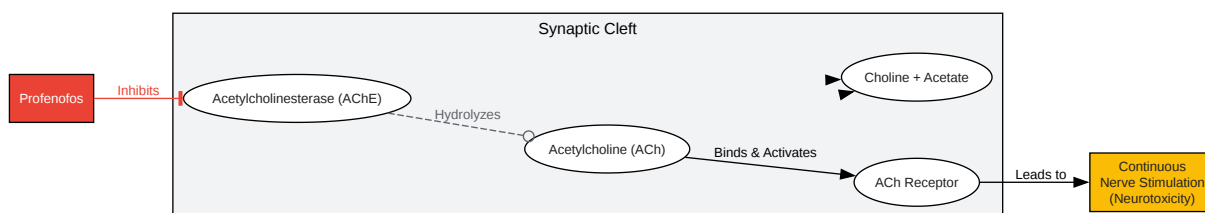
## Physicochemical Properties and Environmental Fate

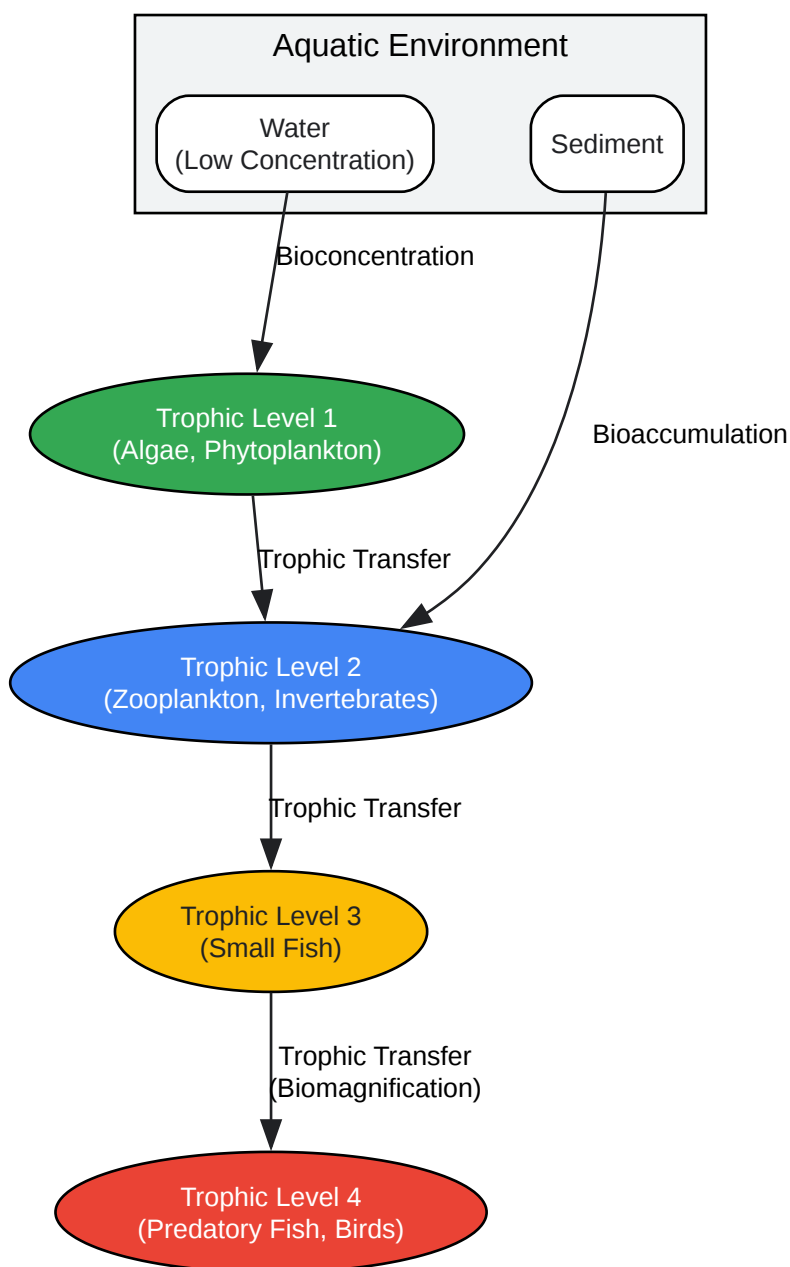
The potential for a chemical to bioaccumulate is significantly influenced by its physicochemical properties, particularly its lipophilicity and persistence.

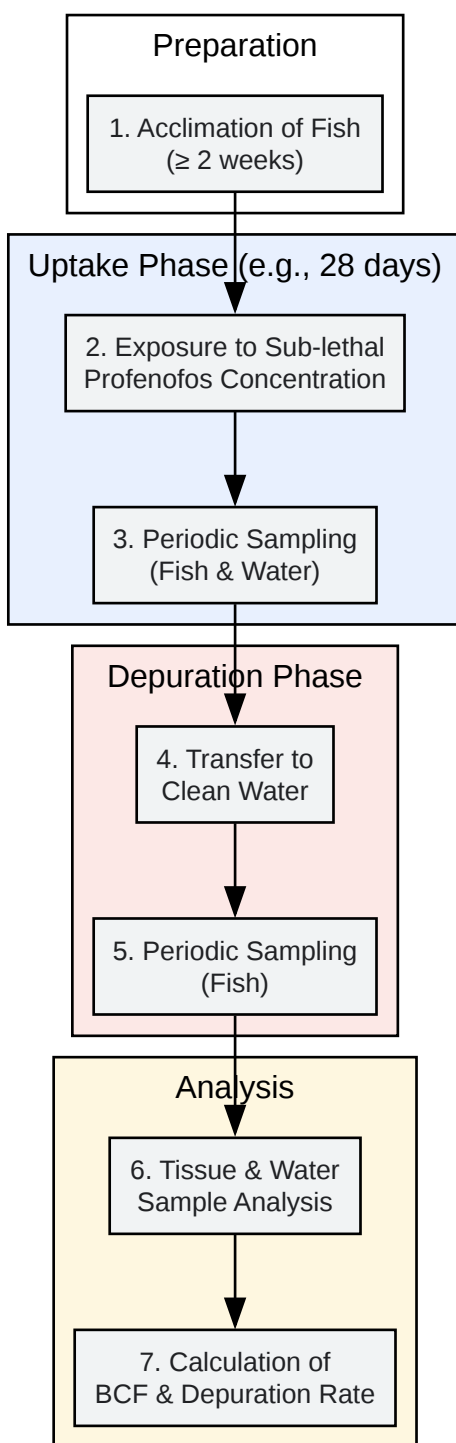
- **Lipophilicity:** **Profenofos** is a lipophilic compound, as indicated by its octanol-water partition coefficient ( $\log K_{ow}$ ) of 4.44. This property suggests a tendency to partition from water into the fatty tissues of organisms, a key factor in bioaccumulation. A  $\log K_{ow}$  greater than 3 is often used as a trigger for assessing bioconcentration potential.<sup>[7]</sup>
- **Water Solubility:** Its solubility in water is low, reported as 28 mg/L at 25°C. Chemicals with low water solubility often exhibit higher bioaccumulation potential.
- **Environmental Persistence:** The persistence of **Profenofos** is highly dependent on environmental conditions. In water, its degradation is pH-dependent, with hydrolysis half-lives of 93 days at pH 5, 14.6 days at pH 7, and only 5.7 hours at pH 9. In paddy field conditions, the half-life in water was observed to be 3.42 days, while in soil it was 3.75 days.<sup>[8]</sup> Despite its relatively rapid degradation under some conditions, its continuous application can lead to persistent levels in aquatic environments, with residues detected in water up to 1.2 µg/L and in sediment ranging from 11 to 130 µg/kg weeks after spraying has ceased.

## Mechanism of Action: Acetylcholinesterase Inhibition

**Profenofos** exerts its toxic effects primarily by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous system.<sup>[2][3]</sup> AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **Profenofos** causes an accumulation of ACh, leading to continuous nerve stimulation, which can result in neurotoxicity, paralysis, and ultimately death in target and non-target organisms.<sup>[3]</sup>







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Address: 3281 E Guasti Rd

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